

A Technical Guide to the Decay Scheme and Half-Life of Mercury-195

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Compound of Interest

Compound Name: Mercury-195

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the nuclear decay properties of **Mercury-195** (^{195}Hg), including its decay scheme, half-life, and associated radiations. The information is intended for researchers, scientists, and professionals in drug development who may utilize this isotope or its decay products in their work.

Core Properties of Mercury-195

Mercury-195 is a radioactive isotope of mercury that decays via electron capture. It also has a significant nuclear isomer, $^{195\text{m}}\text{Hg}$, with a longer half-life that decays via both isomeric transition and electron capture. The key properties of the ground state ($^{195\text{g}}\text{Hg}$) and the isomeric state ($^{195\text{m}}\text{Hg}$) are summarized below.

Table 1: Key Properties of ^{195}Hg and $^{195\text{m}}\text{Hg}$

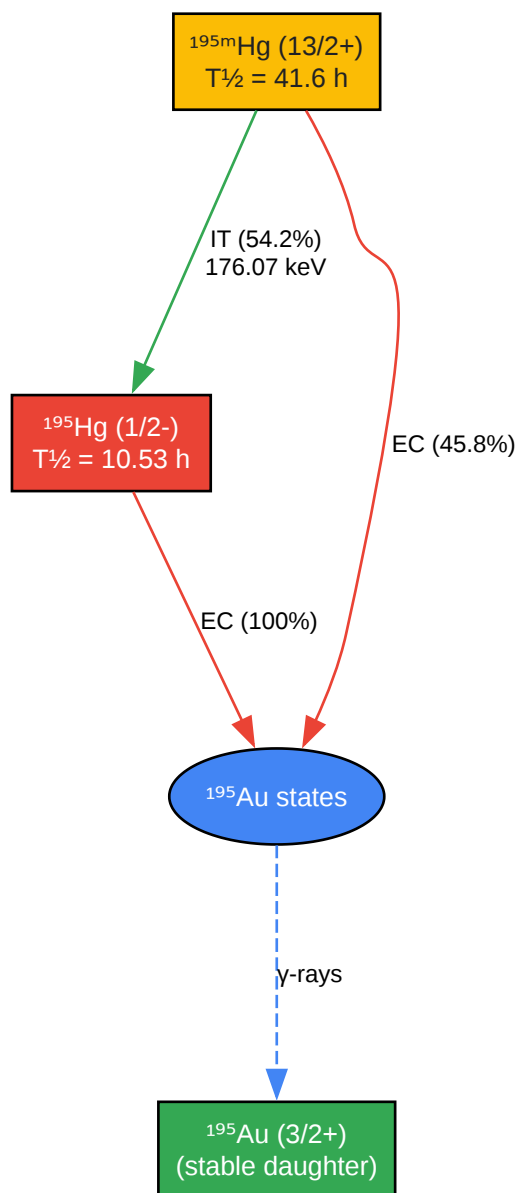
Property	Mercury-195 (¹⁹⁵ Hg)	Mercury-195m (^{195m} Hg)
Half-Life	10.53 (3) hours[1]	41.6 (8) hours[1]
Decay Mode	100% Electron Capture (EC) / β^+ [1]	Isomeric Transition (IT): 54.2% [2] Electron Capture (EC): 45.8%[2]
Daughter Nuclide	¹⁹⁵ Au[1]	¹⁹⁵ Hg (via IT), ¹⁹⁵ Au (via EC)[2]
Spin and Parity	1/2-[1]	13/2+[1][2]
Mass Excess	-31.01316 MeV[1]	-30.83709 MeV
Decay Energy (QEC)	1.554 (23) MeV[1]	1.686 MeV (to ¹⁹⁵ Au)[2]
Isomer Excitation Energy	N/A	176.07 (4) keV[1]

Decay Scheme of Mercury-195

Mercury-195 decays exclusively by electron capture to Gold-195 (¹⁹⁵Au), which is itself radioactive with a half-life of 186.1 days. The decay of ¹⁹⁵Hg populates several excited states of ¹⁹⁵Au, which then de-excite by emitting gamma rays.

The isomeric state, ^{195m}Hg, has two decay paths. The primary branch (54.2%) is an isomeric transition to the ¹⁹⁵Hg ground state via the emission of conversion electrons and gamma rays. The second branch (45.8%) is electron capture directly to excited states of ¹⁹⁵Au.

Below is a simplified representation of the decay pathways.



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Caption: Simplified decay scheme of $^{195\text{m}}\text{Hg}$ and ^{195}Hg .

Gamma and X-ray Emissions

The electron capture process in ^{195}Hg leads to vacancies in the inner atomic shells of the daughter gold atom. These vacancies are filled by outer-shell electrons, resulting in the emission of characteristic X-rays and Auger electrons. Following electron capture, the ^{195}Au nucleus is often in an excited state and de-excites by emitting gamma rays. The most prominent gamma rays are listed in the table below.

Table 2: Principal Gamma and X-ray Emissions from ^{195}Hg and $^{195\text{m}}\text{Hg}$ Decay

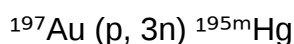
Parent	Radiation Type	Energy (keV)	Intensity (%)
^{195}Hg	Gamma	98.86	11.4
	Gamma	129.7	2.8
	Gamma	261.7	1.3
	Au $K\alpha$ X-ray	~68.8	~70
	Au $K\beta$ X-ray	~78.0	~19
$^{195\text{m}}\text{Hg}$	Gamma (from IT)	176.07	0.54
	Gamma (from EC)	30.8	2.3
	Gamma (from EC)	98.86	5.2
	Gamma (from EC)	129.7	1.3
	Au $K\alpha$ X-ray	~70	~35
	Au $K\beta$ X-ray	~78.0	~9.5

(Note: Intensities are approximate and may vary slightly between different data evaluations. X-ray intensities are high due to the nature of electron capture.)

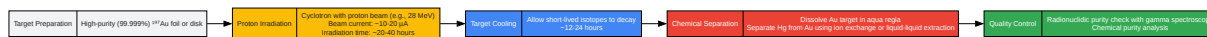
Experimental Protocols

Production of Mercury-195

Mercury-195, particularly the $^{195\text{m}}\text{Hg}$ isomer, is typically produced in a cyclotron by bombarding a high-purity gold target (^{197}Au) with protons. The primary nuclear reaction is:



A detailed experimental workflow for production is outlined below.



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Caption: Experimental workflow for ^{195m}Hg production.

Measurement of Half-Life

The half-life of ^{195}Hg can be determined by measuring the decay of its characteristic gamma-ray emissions over time using a high-resolution gamma spectroscopy system.

Methodology:

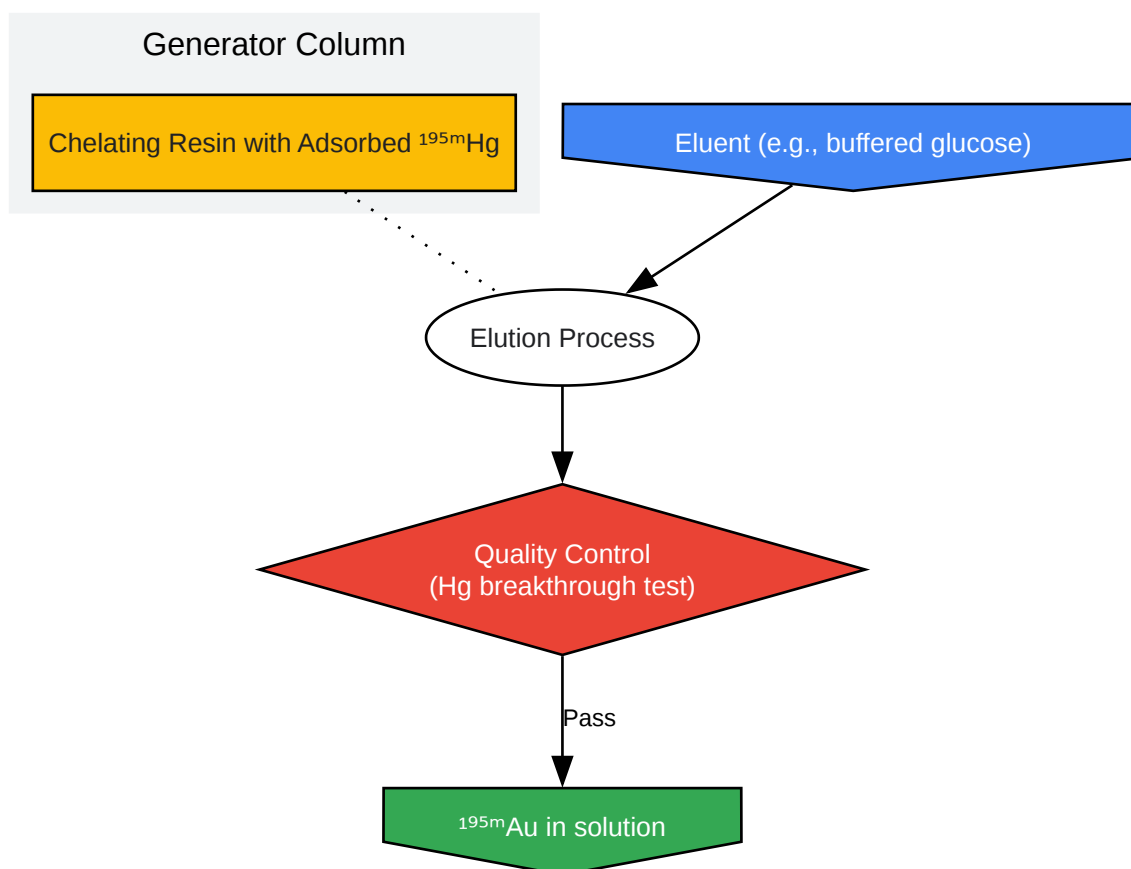
- **Sample Preparation:** A purified sample of ^{195}Hg is prepared and placed at a fixed distance from the detector.
- **Detection System:** A High-Purity Germanium (HPGe) detector is used for its excellent energy resolution, which allows for the clear identification of gamma-ray peaks from ^{195}Hg and its decay products. The detector is coupled to a multichannel analyzer (MCA) to record the energy spectrum.
- **Data Acquisition:** Gamma-ray spectra are acquired at regular intervals over a period of several half-lives (e.g., for ^{195}Hg , measurements could be taken every 2 hours for 48 hours).
- **Data Analysis:**
 - The net peak area of a prominent, well-resolved gamma ray from ^{195}Hg (e.g., 98.86 keV) is calculated for each spectrum, with background subtraction.
 - The natural logarithm of the net peak area (activity) is plotted against time.
 - A linear regression is applied to the data points. The slope of the line is equal to the negative of the decay constant (λ).
 - The half-life ($T_{1/2}$) is calculated using the formula: $T_{1/2} = \ln(2) / \lambda$.

$^{195\text{m}}\text{Hg}$ - $^{195\text{m}}\text{Au}$ Generator System

For medical applications, the short-lived $^{195\text{m}}\text{Au}$ ($T_{1/2} = 30.5$ s) is obtained from a radionuclide generator containing the longer-lived parent, $^{195\text{m}}\text{Hg}$.

Generator Operation:

- **Column Preparation:** The purified $^{195\text{m}}\text{Hg}$ is loaded onto a column containing a chelating resin (e.g., Chelex 100) which strongly adsorbs mercury.
- **Elution:** The daughter, $^{195\text{m}}\text{Au}$, is selectively removed (eluted) from the column by passing a specific solution (eluent), such as a buffered 5% glucose solution, through it. The gold has a much lower affinity for the resin and is washed out.
- **Quality Control:** The eluate is checked for $^{195\text{m}}\text{Hg}$ breakthrough (the amount of parent radionuclide that passes through the column) and for chemical and radiochemical purity before use.



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Caption: Workflow of a $^{195\text{m}}\text{Hg}$ - $^{195\text{m}}\text{Au}$ generator.

Applications in Research and Drug Development

The $^{195\text{m}}\text{Hg}/^{195\text{m}}\text{Au}$ generator system has been primarily investigated for its use in first-pass radionuclide angiography for cardiac imaging. The ultra-short half-life of $^{195\text{m}}\text{Au}$ allows for repeated measurements with low radiation dose to the patient. While not in widespread current use, the principles of this generator system are relevant to the development of other generator-based radiopharmaceuticals. Understanding the production and decay characteristics of isotopes like ^{195}Hg is crucial for the design and development of novel diagnostic and therapeutic agents in nuclear medicine.

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References

- 1. researchgate.net [researchgate.net]
- 2. atom.kaeri.re.kr [atom.kaeri.re.kr]
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